

Essential Safety and Operational Guide for Handling 3-Bromofuran

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Compound of Interest

Compound Name: 3-Bromofuran

Cat. No.: B129083

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **3-Bromofuran** are critical for ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to address the handling of this versatile intermediate.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Bromofuran** is presented below for easy reference.

Property	Value
Molecular Formula	C ₄ H ₃ BrO
Molecular Weight	146.97 g/mol
Appearance	Colorless to light yellow-brown liquid[1][2]
Boiling Point	102-104 °C[2]
Density	1.635 - 1.6606 g/mL at 20-25 °C[2][3][4]
Flash Point	3 °C (37.4 °F) - closed cup
Storage Temperature	-20°C is recommended[1][2]
Solubility	Soluble in organic solvents like chloroform and ethyl acetate; insoluble in water[1][4]

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromofuran is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1][5][6][7] Adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Minimum Recommended PPE:

- **Eye and Face Protection:** Chemical splash goggles are required. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[5]
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile or neoprene) are necessary.[8][9]
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required. Long pants and closed-toe shoes are mandatory.[9] For tasks with a higher risk of exposure, "bunny suit" coveralls can provide full-body protection.[10]
- **Respiratory Protection:** All handling of **3-Bromofuran** should occur in a well-ventilated fume hood. If there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) should be used.[5]

Experimental Protocols: Safe Handling and Disposal

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is free of ignition sources (e.g., open flames, hot plates, and spark-producing equipment).[\[1\]](#)[\[5\]](#)
 - Assemble all necessary equipment and reagents before handling **3-Bromofuran**.
 - Don the appropriate personal protective equipment as outlined above.
- Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[5\]](#)
Use only non-sparking tools.[\[1\]](#)[\[5\]](#)
 - Carefully open the container of **3-Bromofuran** inside the fume hood.
 - Measure and transfer the required amount of the chemical. Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling:
 - Decontaminate any surfaces that may have come into contact with **3-Bromofuran**.
 - Remove and properly dispose of contaminated gloves and other disposable PPE.
 - Wash hands thoroughly with soap and water after handling.

Disposal Plan: Step-by-Step Waste Management

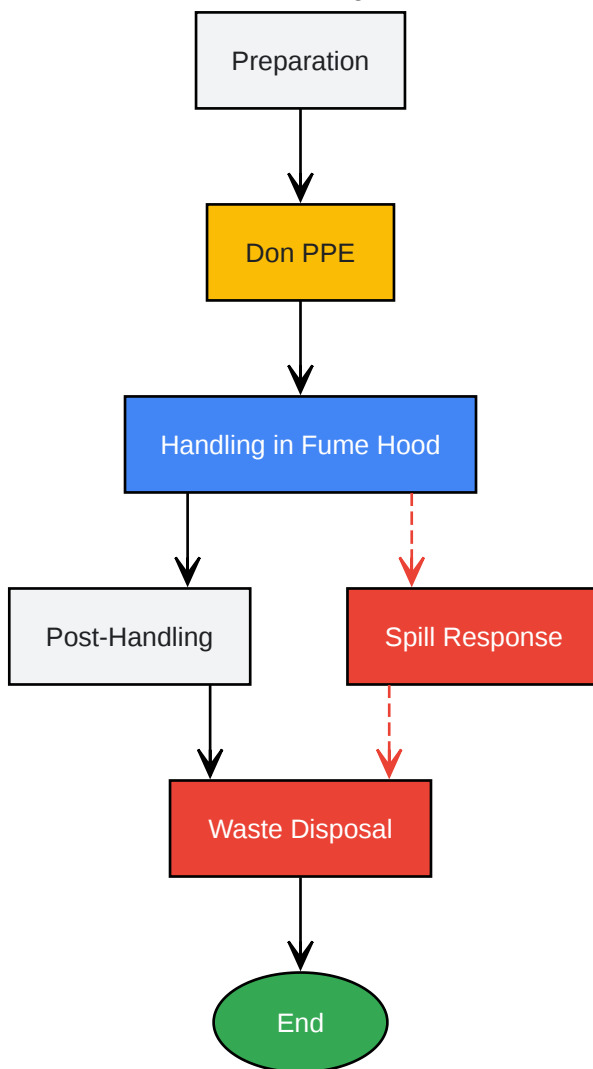
The disposal of **3-Bromofuran** and its waste must comply with all local, state, and federal regulations.[\[11\]](#) This chemical should never be disposed of down the drain or in regular trash.
[\[11\]](#)

- Waste Segregation:

- Establish a dedicated and clearly labeled hazardous waste container for **3-Bromofuran** and related waste (e.g., contaminated consumables).[11]
- Keep this waste stream separate from other chemical wastes to prevent accidental reactions.
- Container Management:
 - The waste container must be made of a material compatible with **3-Bromofuran** and kept tightly sealed when not in use.[11]
 - Store the waste container in a designated, well-ventilated, and secure area away from ignition sources.
- Spill Management:
 - In the event of a spill, evacuate the area and remove all ignition sources.
 - Absorb the spill with a non-combustible material (e.g., sand or earth). Do not use combustible materials like paper towels.[11]
 - Collect the contaminated absorbent material using non-sparking tools and place it in the designated hazardous waste container.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

Workflow for Safe Handling of 3-Bromofuran

Workflow for Safe Handling of 3-Bromofuran



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Caption: Logical workflow for the safe handling of **3-Bromofuran**.

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